

DACN(Ms) hydrochloride molecular weight and formula

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Compound of Interest

Compound Name: DACN(Ms) hydrochloride

Cat. No.: B6286754

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An In-depth Technical Guide to DACN(Ms) Hydrochloride

For researchers, scientists, and drug development professionals, this document serves as a comprehensive technical guide on **DACN(Ms) hydrochloride**, a notable reagent in the field of bioorthogonal chemistry. This guide outlines its chemical properties, its primary application as a click chemistry reagent, and provides a generalized experimental workflow for its use.

Core Properties of DACN(Ms) Hydrochloride

DACN(Ms) hydrochloride is a chemical compound utilized in advanced bioconjugation techniques. Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C8H15ClN2O2S	[1][2]
Molecular Weight	238.73 g/mol	[1]
CAS Number	2331322-16-6	[1]

Application in Click Chemistry

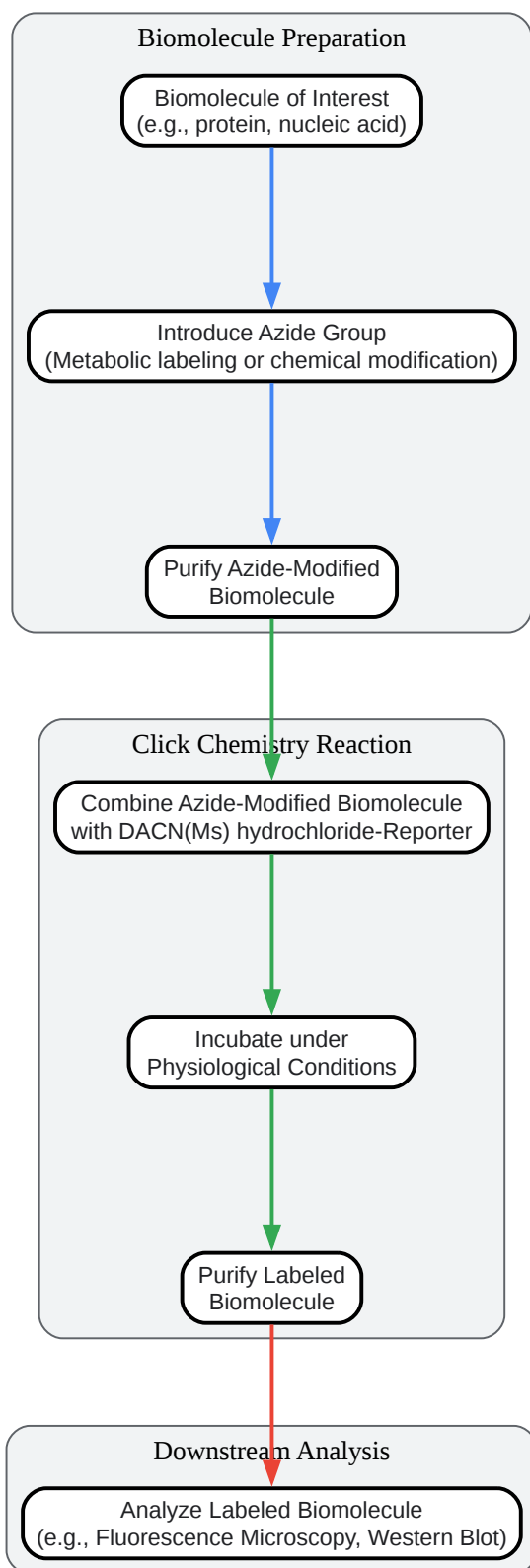
DACN(Ms) hydrochloride is primarily recognized as a click chemistry reagent, specifically containing a cyclononyne alkyne moiety.[3] Click chemistry refers to a class of reactions that are rapid, selective, high-yield, and can be performed in benign solvents, often including water.

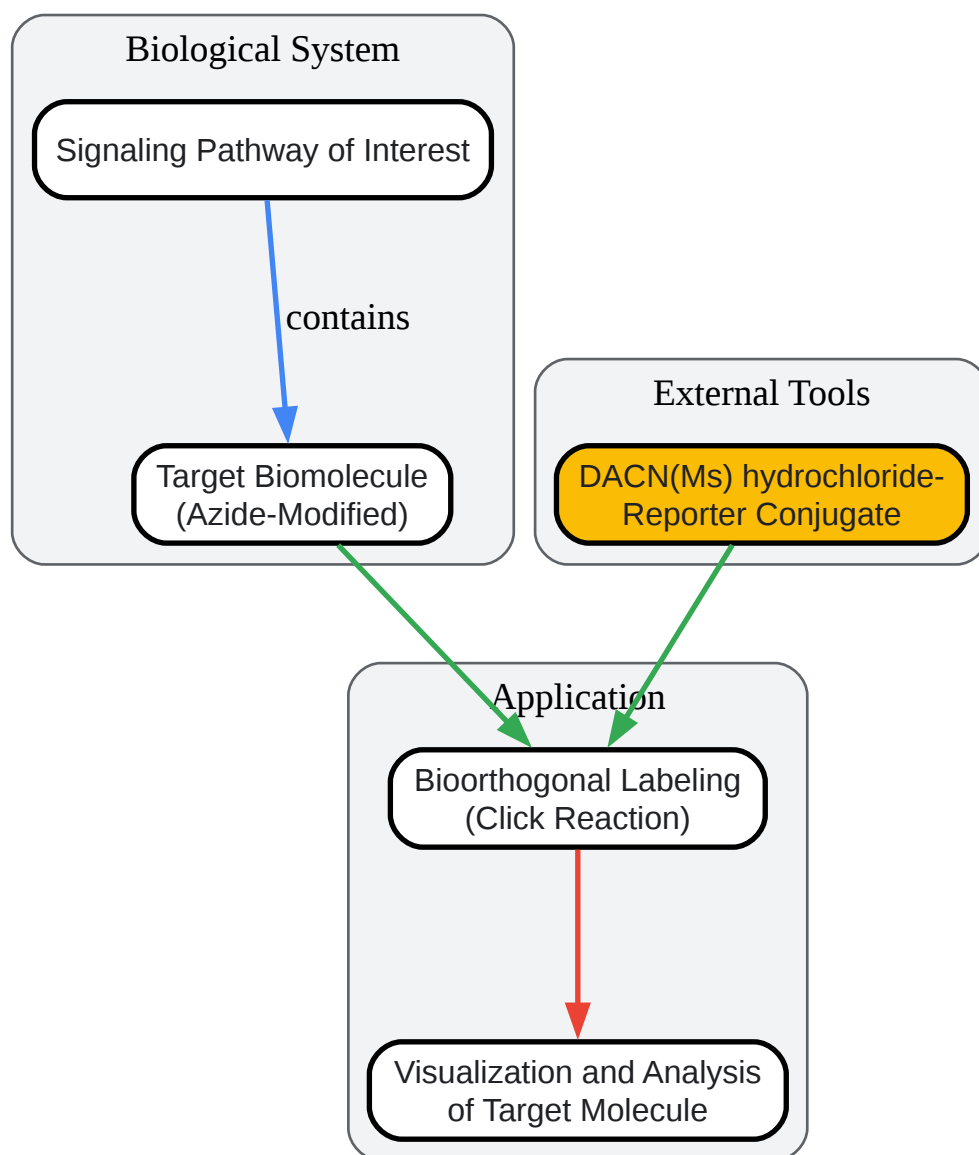
[3] These characteristics make them exceptionally suitable for biological applications, a field known as bioorthogonal chemistry, where reactions must occur in the complex environment of a living system without interfering with native biochemical processes.[3]

DACN(Ms) hydrochloride exhibits high thermal stability, chemical stability, and water solubility, which are advantageous properties for its use in aqueous biological systems.[3][4] Its high reactivity in cycloaddition reactions makes it a valuable tool for researchers in various applications, including drug delivery, imaging, and proteomics.[3]

Generalized Experimental Workflow: Azide-Alkyne Cycloaddition

The most common application of cyclononyne-containing reagents like **DACN(Ms) hydrochloride** is in copper-free click chemistry, specifically the strain-promoted azide-alkyne cycloaddition (SPAAC). The following diagram illustrates a generalized workflow for labeling a biomolecule of interest with a reporter tag using **DACN(Ms) hydrochloride**.





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